

tert-Butyl (2-aminoethyl)carbamate CAS number and supplier

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Compound of Interest

Compound Name: *Boc-C2-NH2*

Cat. No.: *B091818*

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An In-depth Technical Guide to tert-Butyl (2-aminoethyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl (2-aminoethyl)carbamate, a key building block in organic synthesis, is particularly valuable in the fields of medicinal chemistry and drug development. Its bifunctional nature, featuring a primary amine and a Boc-protected amine, allows for selective chemical modifications, making it an essential reagent in the construction of complex molecular architectures, including peptide synthesis and the development of Proteolysis Targeting Chimeras (PROTACs). This guide provides a comprehensive overview of its chemical properties, suppliers, synthesis protocols, and safety information.

CAS Number

The Chemical Abstracts Service (CAS) registry number for tert-Butyl (2-aminoethyl)carbamate is 57260-73-8.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Chemical Properties

This section summarizes the key chemical and physical properties of tert-Butyl (2-aminoethyl)carbamate.

Property	Value
Molecular Formula	C ₇ H ₁₆ N ₂ O ₂
Molecular Weight	160.21 g/mol [1] [2] [6]
Appearance	Colorless to light yellow clear liquid [5]
Boiling Point	72-80 °C at 0.1 mmHg [2] [6]
Density	1.012 g/mL at 20 °C [2] [6]
Refractive Index	n _{20/D} 1.458 (lit.) [6]
SMILES	NCCNC(OC(C)(C)C)=O [2] [6]
InChI Key	AOCSUUGBCMTKJH-UHFFFAOYSA-N [2] [6]

Suppliers

tert-Butyl (2-aminoethyl)carbamate is commercially available from a variety of chemical suppliers. The following table lists some of the major suppliers.

Supplier	Website
Sigma-Aldrich	--INVALID-LINK--
Santa Cruz Biotechnology	--INVALID-LINK--
Clearsynth	--INVALID-LINK--
Oakwood Chemical	--INVALID-LINK--
Cymit Química S.L.	--INVALID-LINK--
AK Scientific, Inc.	--INVALID-LINK--
Fisher Scientific	--INVALID-LINK--

Synthesis and Experimental Protocols

The most common method for the synthesis of tert-Butyl (2-aminoethyl)carbamate is the selective mono-Boc protection of ethylenediamine. This can be achieved using di-tert-butyl

dicarbonate (Boc₂O).

Protocol 1: Mono-Boc Protection of Ethylenediamine

This protocol details a common laboratory-scale synthesis of tert-Butyl (2-aminoethyl)carbamate.

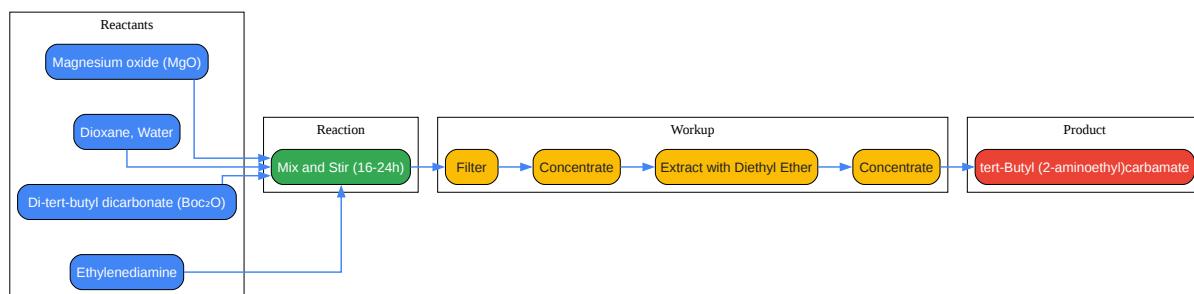
Materials:

- Ethylenediamine
- Di-tert-butyl dicarbonate (Boc₂O)
- Dioxane
- Water
- Magnesium oxide (MgO)
- Diethyl ether

Procedure:

- In a reaction vessel, prepare a mixture of a large excess of ethylenediamine, dioxane, water, and magnesium oxide.
- Stir the mixture vigorously at room temperature under an inert atmosphere (e.g., argon).
- Slowly add a solution of di-tert-butyl dicarbonate in dioxane to the mixture dropwise over a period of 20-30 minutes.
- Continue stirring the reaction mixture at room temperature for 16-24 hours.
- Upon completion, filter the reaction mixture to remove solids.
- Concentrate the filtrate under reduced pressure to obtain a crude residue.
- Extract the residue multiple times with hot diethyl ether.

- Combine the ether extracts and concentrate under reduced pressure to yield tert-butyl (2-aminoethyl)carbamate as an oil.
- The product can be further purified by vacuum distillation.[\[2\]](#)



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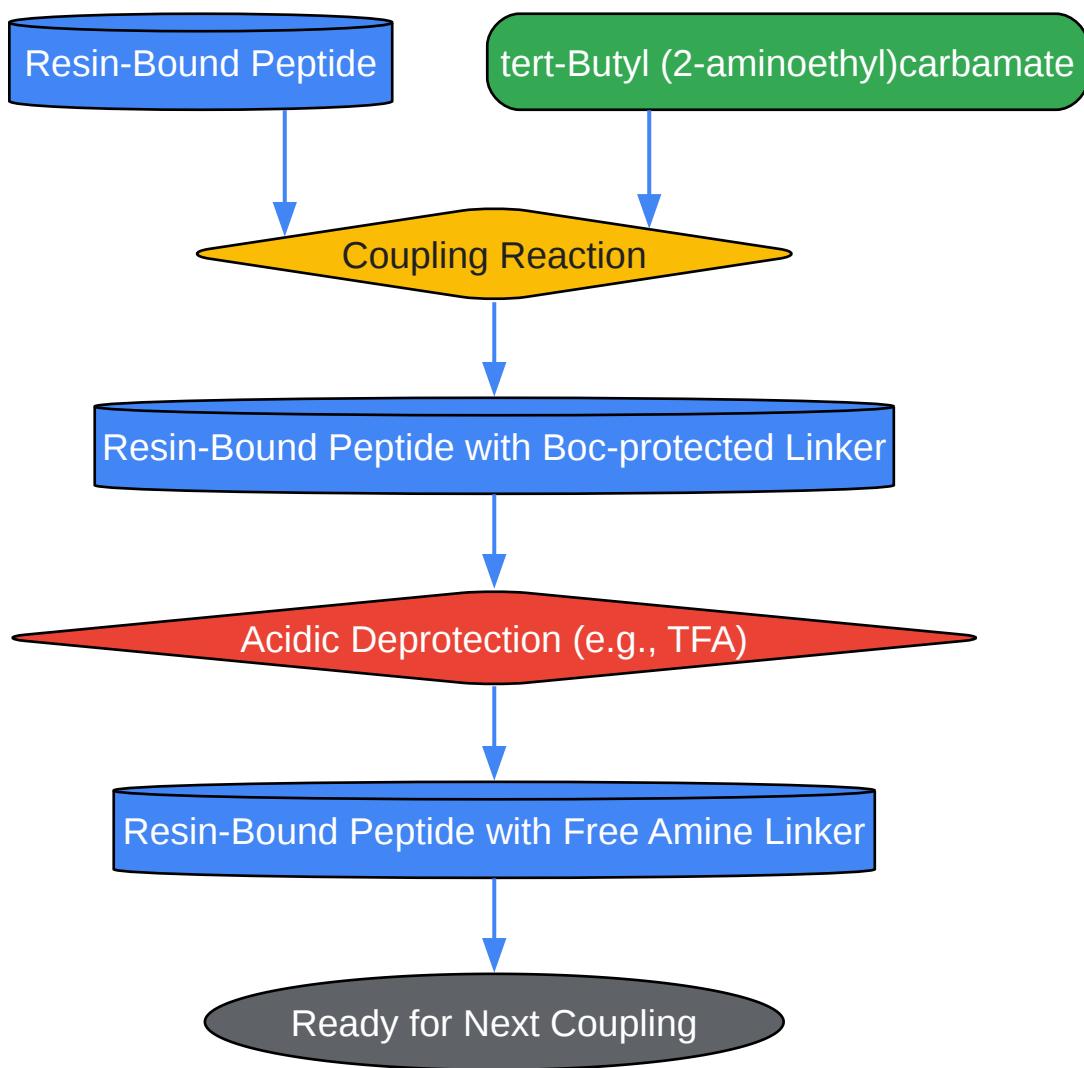
Synthesis workflow for tert-Butyl (2-aminoethyl)carbamate.

Applications in Synthesis

The presence of both a free primary amine and a protected primary amine makes tert-Butyl (2-aminoethyl)carbamate a versatile building block for the synthesis of more complex molecules. The Boc protecting group is stable under a variety of conditions but can be easily removed with acid, allowing for sequential and site-selective reactions.

Use in Peptide Synthesis

In solid-phase peptide synthesis (SPPS), the Boc group is a common N_α-protecting group.^[7]
^[8]^[9] The free primary amine of tert-Butyl (2-aminoethyl)carbamate can be coupled to the C-terminus of a growing peptide chain. Subsequently, the Boc group can be removed under acidic conditions to reveal a new primary amine, ready for the next coupling reaction. This allows for the incorporation of an ethylenediamine linker into a peptide sequence.



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Logic diagram for using the carbamate in peptide synthesis.

Use in PROTAC Synthesis

PROTACs are heterobifunctional molecules that induce the degradation of specific proteins. They consist of a ligand for the target protein, a ligand for an E3 ubiquitin ligase, and a linker

connecting them. tert-Butyl (2-aminoethyl)carbamate is a useful building block for constructing these linkers. The free amine can be reacted with one of the ligands, and after deprotection of the Boc group, the newly revealed amine can be coupled to the second ligand.

Safety Information

tert-Butyl (2-aminoethyl)carbamate is classified as a hazardous substance and should be handled with appropriate safety precautions.

Hazard Statements:

- Causes severe skin burns and eye damage.[5][10]
- May cause respiratory irritation.[11]

Precautionary Statements:

- Wear protective gloves, protective clothing, eye protection, and face protection.[5][10]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[5]
- Use only outdoors or in a well-ventilated area.[11]
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- If on skin (or hair), take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
- Store locked up in a well-ventilated place.[5]

For complete safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.
[5][10]

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